

# A Comprehensive Technical Guide to the Safety Data Sheet for Terbium Carbonate

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## Compound of Interest

Compound Name: *Terbium carbonate*

Cat. No.: *B1605804*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data sheet (SDS) for **terbium carbonate**. The information is tailored for researchers, scientists, and professionals in drug development who may handle this compound. This document consolidates critical safety information, handling procedures, and regulatory data to ensure safe laboratory practices.

## Chemical Identification and Physical Properties

**Terbium carbonate** is a water-insoluble source of terbium that can be converted to other terbium compounds.<sup>[1]</sup> It is primarily used in phosphors for fluorescent lamps and as a high-intensity green emitter in projection televisions.<sup>[1]</sup>

Property	Value	Source
Chemical Formula	$\text{Tb}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$	[2][3]
CAS Number	100587-96-0	[2][3][4]
Molecular Weight	497.88 g/mol (anhydrous)	[3][4]
Appearance	White solid, crystalline powder	[2][4][5]
Odor	Odorless	[2][5]
Solubility	Insoluble in water	[4]
Melting Point	Not available	[1][5]
Boiling Point	Not available	[1][5]
pH	Not available	[5]
Vapor Pressure	Not available	[5]
Vapor Density	Not applicable	[5]
Specific Gravity	Not available	[5]

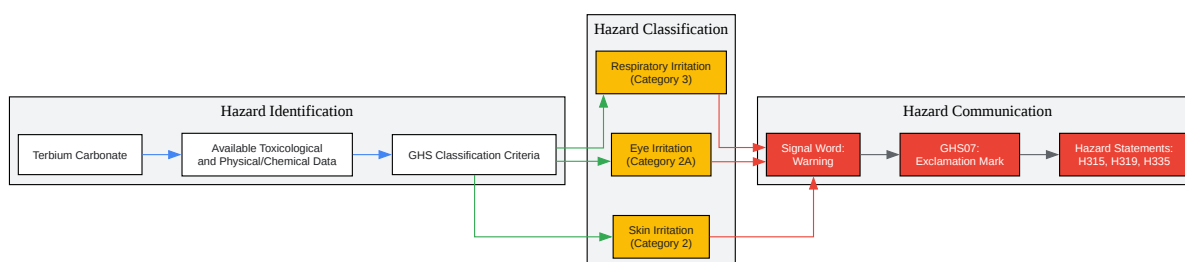
## Hazard Identification and Classification

Based on available data, **terbium carbonate** is not classified as a hazardous substance.[2] However, some suppliers indicate potential hazards.

Hazard Category	Classification	Precautionary Statements
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Note: Hazard classifications may vary between suppliers. Always refer to the specific SDS provided with the product.

## GHS Hazard Classification Workflow



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Caption: GHS Hazard Classification Workflow for **Terbium Carbonate**.

## First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention if symptoms persist.

Exposure Route	First-Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. <a href="#">[2]</a> <a href="#">[5]</a>
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. <a href="#">[2]</a> <a href="#">[5]</a>
Inhalation	Remove to fresh air. If symptoms occur, get medical attention. <a href="#">[2]</a> <a href="#">[5]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <a href="#">[2]</a> <a href="#">[5]</a>

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **terbium carbonate** and ensure laboratory safety.

### Handling:

- Wear personal protective equipment, including safety goggles and gloves.[\[5\]](#)
- Ensure adequate ventilation to avoid dust formation and inhalation.[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)

### Storage:

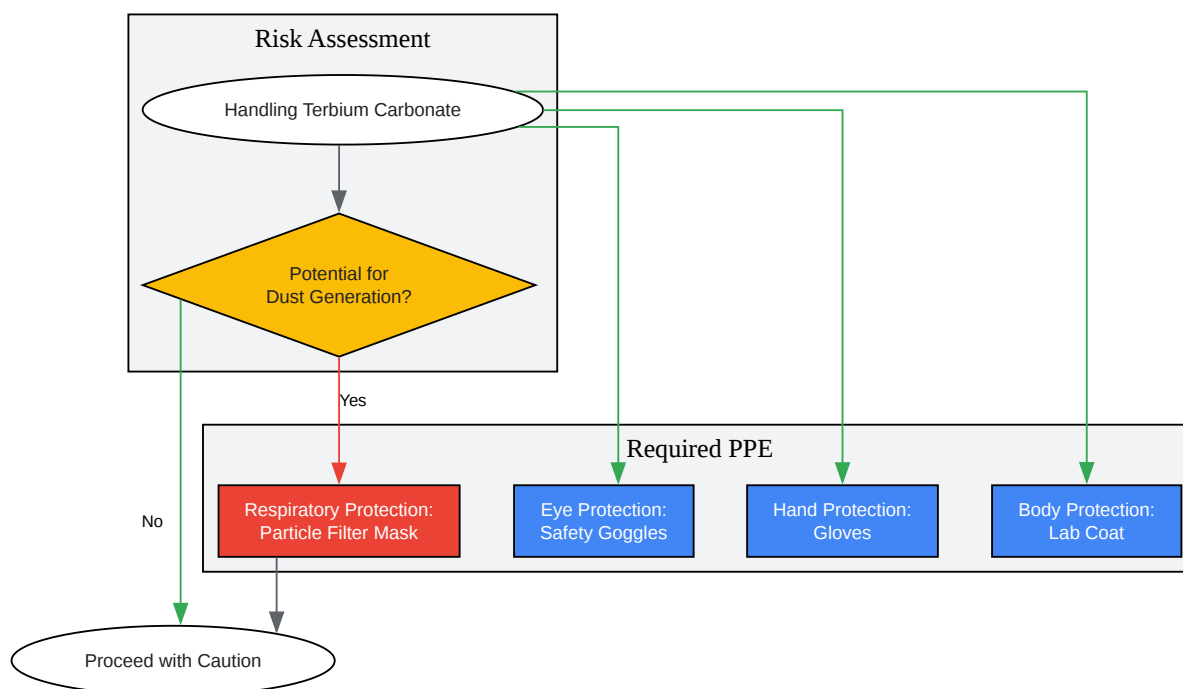
- Store in a tightly closed container in a dry and well-ventilated place.[\[5\]](#)
- It is recommended to store under an inert atmosphere as the material is hygroscopic and air-sensitive.[\[2\]](#)[\[5\]](#)
- Keep away from moisture and oxidizing agents.[\[5\]](#)

## Exposure Controls and Personal Protection

Currently, there are no established occupational exposure limits for **terbium carbonate**.<sup>[5]</sup> However, appropriate personal protective equipment should always be used.

Protection Type	Recommendations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. <sup>[5]</sup>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <sup>[5]</sup>
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is needed. If dust is generated, a particle filter is recommended. <sup>[5]</sup>

## Personal Protective Equipment (PPE) Workflow



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Caption: Decision workflow for selecting appropriate PPE when handling **terbium carbonate**.

## Stability and Reactivity

Reactivity:

- Not known to be reactive under normal conditions.[5]

Chemical Stability:

- The material is hygroscopic, meaning it absorbs moisture from the air.[2][5]

Conditions to Avoid:

- Exposure to moist air or water.[\[5\]](#)

Incompatible Materials:

- Strong oxidizing agents.[\[5\]](#)

Hazardous Decomposition Products:

- Thermal decomposition can lead to the release of irritating gases and vapors.[\[2\]](#)

## Toxicological Information

Detailed toxicological studies for **terbium carbonate** are limited. The primary health hazards are considered to be related to physical irritation.

Effect	Details
Acute Effects	No data available.
Chronic Effects	No data available.
Carcinogenicity	Not listed as a carcinogen by NTP, IARC, or OSHA. <a href="#">[6]</a>
Most important symptoms and effects	None reasonably foreseeable. <a href="#">[2]</a>

## Experimental Protocols

Specific experimental protocols for the toxicological assessment of **terbium carbonate** are not detailed in the reviewed safety data sheets. The hazard classifications provided are generally based on data from similar compounds or professional judgment. For conducting specific toxicological assays, researchers should refer to established OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals, such as:

- OECD 404: Acute Dermal Irritation/Corrosion
- OECD 405: Acute Eye Irritation/Corrosion
- OECD 403: Acute Inhalation Toxicity

## Disposal Considerations

Dispose of **terbium carbonate** in accordance with local, state, and federal regulations. Do not allow the material to contaminate ground water systems or flush it into surface water or sanitary sewers.<sup>[2][5]</sup> Unused material should be disposed of as hazardous waste.

This guide is intended to provide a comprehensive overview of the safety information for **terbium carbonate**. It is not a substitute for the specific safety data sheet provided by the supplier. Always consult the SDS that accompanies the product before handling.

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